Confirming the Structure of 4,6-Dibromonicotinaldehyde Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	*4,6-Dibromonicotinaldehyde*
CAS No.:	*1211585-10-2*
Cat. No.:	*B110981*

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The structural confirmation of novel compounds is a cornerstone of chemical research and drug development. For halogenated pyridine derivatives such as **4,6-Dibromonicotinaldehyde**, a precise understanding of their structure is paramount for predicting reactivity, biological activity, and for ensuring the integrity of subsequent research. This guide provides a comparative overview of the key experimental techniques used to elucidate and confirm the structure of **4,6-Dibromonicotinaldehyde** and its derivatives, supported by comparative data from related compounds.

Data Presentation: Spectroscopic and Crystallographic Analysis

Precise structural elucidation relies on a combination of spectroscopic and crystallographic methods. Below is a summary of expected and comparative data for **4,6-Dibromonicotinaldehyde**. Due to a lack of publicly available experimental data for **4,6-**

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Dibromonicotinaldehyde, predicted values are provided alongside experimental data for a structurally related compound, 2,4,6-Trichloronicotinaldehyde, to offer a comparative framework.

Table 1: ^{1}H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm	Multiplicity	Assignment
4,6-Dibromonicotinaldehyde (Predicted)	$CDCl_3$	~10.1 - 10.5	s	-CHO
~8.8 - 9.0	s	H-2		
~8.2 - 8.4	s	H-5		
2,4,6-Trichloronicotinaldehyde (Experimental)[1][2]	$CDCl_3$	10.42	s	-CHO
7.45	s	H-5		

Table 2: ^{13}C NMR Spectroscopic Data

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Compound	Solvent	Chemical Shift (δ) ppm	Assignment
4,6-Dibromonicotinaldehyde (Predicted)	$CDCl_3$	~188 - 192	C=O (aldehyde)
~155 - 160	C-Br (C-4/C-6)		
~150 - 155	C-2		
~135 - 140	C-3		
~125 - 130	C-5		
2,4,6-Trichloronicotinaldehyde (Predicted)[2]	$CDCl_3$	~185	C=O (aldehyde)
~155	C-4 (C-Cl)		
~152	C-2 (C-Cl)		
~148	C-6 (C-Cl)		
~130	C-3 (C-CHO)		
~120	C-5 (C-H)		

Table 3: Infrared (IR) Spectroscopy Data

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Compound	Characteristic Absorptions (cm^{-1})	Functional Group
4,6-Dibromonicotinaldehyde (Predicted)	~1700 - 1720 (strong, sharp)	C=O stretch (aldehyde)
	~2820, ~2720 (medium, sharp)	C-H stretch (aldehyde)
	~1550 - 1600	C=C/C=N stretch (aromatic ring)
	~1000 - 1200	C-Br stretch
Aldehydes (General)[3]	1690-1740	C=O stretch
	2850-2800, 2750-2700	C-H stretch

Table 4: Mass Spectrometry (MS) Data

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Compound	Ionization Mode	Expected m/z Fragments	Interpretation
4,6-Dibromonicotinaldehyde (Predicted)	Electron Ionization (EI)	[M]+•, [M+2]+•, [M+4]+•	Molecular ion cluster due to two bromine isotopes (^{79}Br and ^{81}Br)
[M-H]+	Loss of a hydrogen radical		
[M-CHO]+	Loss of the formyl group		
[M-Br]+	Loss of a bromine radical		
Aromatic Aldehydes (General)[4]	EI	[M]+•	Molecular ion
[M-1]+	Loss of aldehydic proton		
[M-29]+	Loss of CHO group		

Experimental Protocols

Detailed and reproducible experimental protocols are critical for obtaining high-quality data for structural confirmation.

Synthesis of 4,6-Dibromonicotinaldehyde (General Procedure)

A common route to nicotin-aldehydes involves the formylation of a corresponding pyridine derivative. A plausible, though not experimentally verified for this specific compound, synthesis could proceed as follows:

- Starting Material: 4,6-Dibromonicotinic acid.

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- Reduction: The carboxylic acid is first reduced to the corresponding alcohol, 4,6-dibromopyridin-3-yl)methanol, using a suitable reducing agent like lithium aluminum hydride ($LiAlH_4$) in an anhydrous ether solvent under an inert atmosphere.

- Oxidation: The resulting alcohol is then oxidized to the aldehyde using a mild oxidizing agent such as manganese dioxide (MnO_2) or pyridinium chlorochromate (PCC) in a solvent like dichloromethane (CH_2Cl_2).

- Purification: The crude product is purified by column chromatography on silica gel.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

- Sample Preparation: 5-10 mg of the purified **4,6-Dibromonicotinaldehyde** derivative is dissolved in approximately 0.6-0.7 mL of a deuterated solvent, typically chloroform-d ($CDCl_3$). The solution is then filtered into a 5 mm NMR tube.

- ^1H and ^{13}C NMR Analysis: Spectra are acquired on a 400 MHz or higher field NMR spectrometer.[1] ^1H NMR provides information on the number of different types of protons and their neighboring environments, while ^{13}C NMR reveals the number of different types of carbon atoms.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

- Sample Preparation and Analysis: A small amount of the solid sample is placed directly on the crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer.[1] A background spectrum is recorded first, followed by the spectrum of the sample. The characteristic vibrational frequencies are then analyzed to identify functional groups.[5]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

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- Sample Preparation: A dilute solution of the sample (e.g., 1 mg/mL) is prepared in a volatile organic solvent like methanol or dichloromethane.

- Analysis: The sample is introduced into a mass spectrometer, often via Gas Chromatography (GC-MS) for separation and subsequent ionization.[6] Electron Ionization (EI) is a common method that provides a characteristic fragmentation pattern.[7]

X-ray Crystallography

For crystalline solids, single-crystal X-ray diffraction provides the most definitive structural proof by mapping the precise three-dimensional arrangement of atoms.

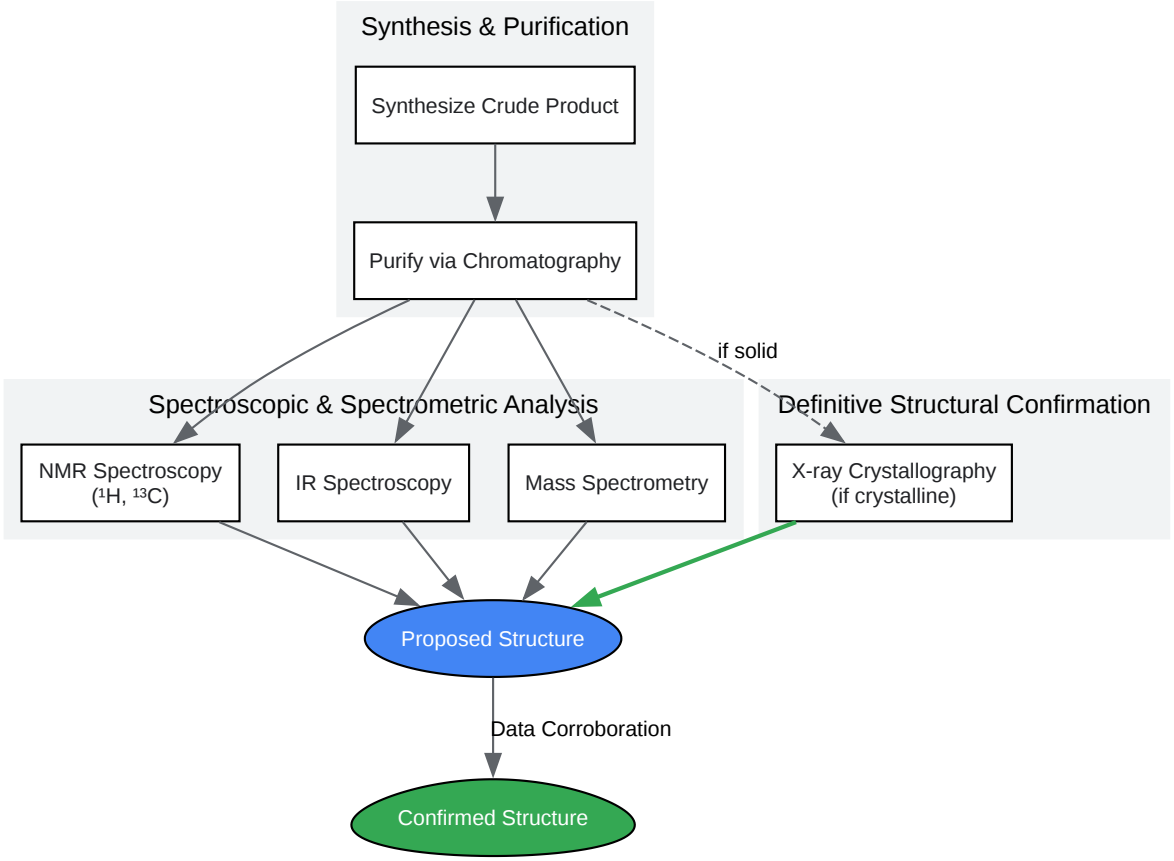
- Crystallization: Single crystals are grown by slow evaporation of a saturated solution of the compound in a suitable solvent or solvent mixture.

- Data Collection and Structure Solution: A suitable crystal is mounted on a diffractometer, and X-ray diffraction data are collected.[7][8] The resulting diffraction pattern is then used to solve and refine the crystal structure.[7]

Visualization of Workflows and Relationships

Experimental Workflow for Structural Confirmation

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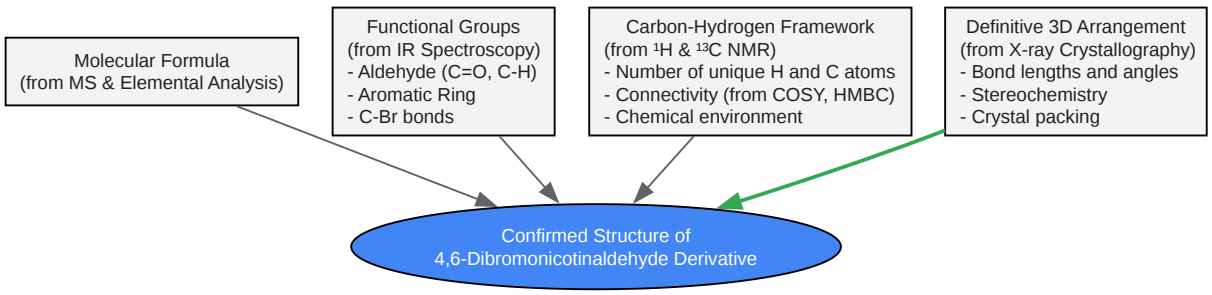


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Caption: Workflow for the synthesis and structural elucidation of a chemical compound.

Logical Pathway for Structure Confirmation

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Caption: Logical flow for confirming the structure of an organic molecule.

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References

- 1. Thieme E-Books & E-Journals [thieme-connect.de]
- 2. youtube.com [youtube.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Introduction to IR Spectra [webspectra.chem.ucla.edu]
- 6. Bioanalytical and Mass Spectrometric Methods for Aldehyde Profiling in Biological Fluids - PMC [pmc.ncbi.nlm.nih.gov]
- 7. apps.dtic.mil [apps.dtic.mil]
- 8. chemistry.utah.edu [chemistry.utah.edu]
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